

# "Pyrazole N-Demethyl Sildenafil" for analytical method validation.

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## Compound of Interest

Compound Name: *Pyrazole N-Demethyl Sildenafil*

CAS No.: 139755-95-6

Cat. No.: B023169

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An authoritative guide to the analytical method validation for **Pyrazole N-Demethyl Sildenafil**, a potential process-related impurity or degradant of Sildenafil. This document provides a comprehensive, step-by-step protocol for validation in accordance with current regulatory standards, intended for researchers, quality control analysts, and drug development professionals.

## Introduction: The Rationale for Method Validation

Sildenafil, the active pharmaceutical ingredient (API) in several commercial drugs, is a potent inhibitor of phosphodiesterase type 5 (PDE5)[1]. The synthesis of such a complex molecule can lead to the formation of various process-related impurities[2][3]. **Pyrazole N-Demethyl Sildenafil** is a potential impurity or metabolite of Sildenafil, sharing a core structural similarity but with a modification on the pyrazole moiety. Regulatory bodies worldwide, including the FDA and EMA, mandate the identification and quantification of impurities in drug substances and products to ensure their safety and efficacy.

The International Council for Harmonisation (ICH) provides a comprehensive framework for the validation of analytical procedures through its Q2(R2) guideline[4][5][6][7]. This process

demonstrates that an analytical method is suitable for its intended purpose, a concept known as "fitness for purpose"[5][7]. A validated analytical method provides the assurance that the results generated are accurate, reliable, and reproducible. This application note details a robust Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantification of **Pyrazole N-Demethyl Sildenafil** and outlines the protocol for its complete validation.

## Pre-Validation Essentials: Setting the Stage for Success

Before commencing the validation protocol, two critical components must be in place: a well-characterized reference standard and a developed analytical method ready for validation.

### Reference Standard and Materials

A fully characterized reference standard of **Pyrazole N-Demethyl Sildenafil** is a prerequisite for accurate quantification. Such standards are available from specialized chemical suppliers[8][9]. The reference standard should have a certificate of analysis detailing its purity and identity.

- **Pyrazole N-Demethyl Sildenafil** Reference Standard: Purity  $\geq$  98%
- Sildenafil Citrate Reference Standard: For specificity assessment.
- Reagents: HPLC-grade acetonitrile, methanol, and analytical-grade reagents like ammonium acetate and formic acid. High-purity water (Milli-Q or equivalent).

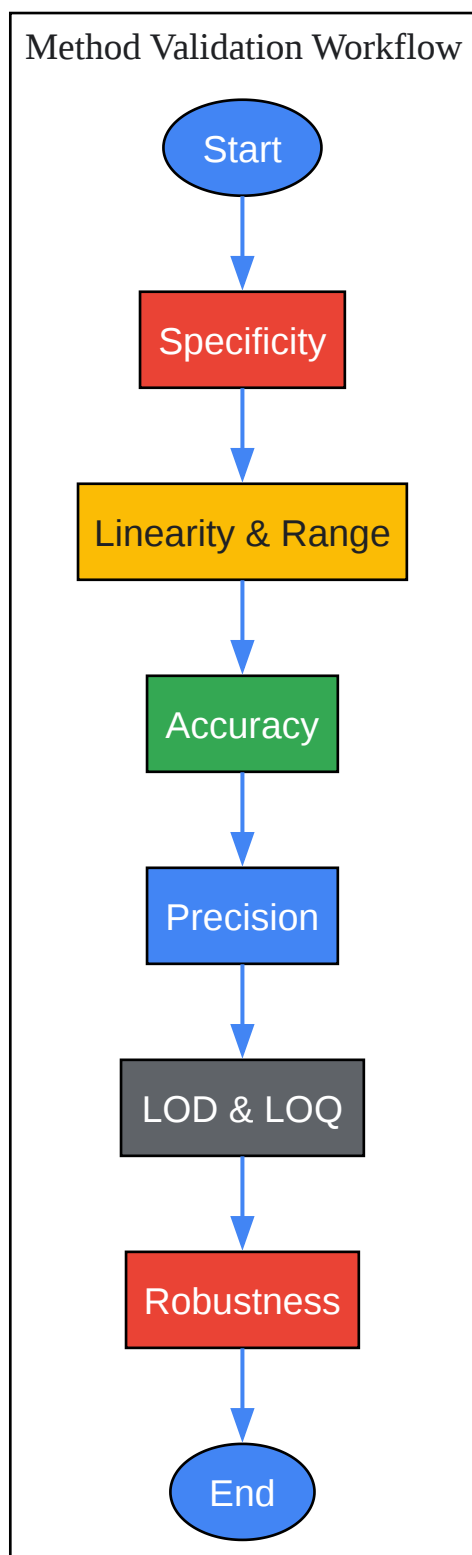
### Proposed Analytical Method: RP-HPLC

The following RP-HPLC method is proposed for the quantification of **Pyrazole N-Demethyl Sildenafil**. The selection of a C18 column and a mobile phase consisting of acetonitrile and a volatile buffer is based on established methods for Sildenafil and its related substances, which offer good retention and peak shape for these types of compounds[10][11][12].

Parameter	Condition
Instrument	HPLC or UPLC system with UV or Photodiode Array (PDA) Detector
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
Mobile Phase A	10 mM Ammonium Acetate in water, pH adjusted to 6.5 with formic acid
Mobile Phase B	Acetonitrile
Elution Mode	Isocratic: 60% Mobile Phase A : 40% Mobile Phase B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 230 nm
Injection Volume	10 µL
Diluent	Methanol:Water (50:50, v/v)

## The Validation Protocol: A Comprehensive Approach

The validation of the analytical method is performed according to the ICH Q2(R2) guideline[4][5][6]. The following performance characteristics will be evaluated.



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Caption: High-level workflow for analytical method validation.

## Specificity (and Forced Degradation)

Specificity is the ability of the method to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components[4]. This is demonstrated through forced degradation studies.

Protocol:

- Prepare Solutions: Prepare solutions of Sildenafil and **Pyrazole N-Demethyl Sildenafil** at a suitable concentration (e.g., 100 µg/mL).
- Stress Conditions: Subject the Sildenafil solution to the following stress conditions to induce degradation. The conditions are chosen based on known stability profiles of Sildenafil[10][13].
  - Acid Hydrolysis: 1N HCl at 80°C for 2 hours.
  - Base Hydrolysis: 0.1N NaOH at 80°C for 2 hours.
  - Oxidative Degradation: 3% H<sub>2</sub>O<sub>2</sub> at room temperature for 24 hours.
  - Thermal Degradation: Heat solid drug substance at 105°C for 24 hours.
  - Photolytic Degradation: Expose solution to UV light (254 nm) for 24 hours.
- Analysis: Analyze the unstressed and stressed samples. Additionally, analyze a solution containing a mix of Sildenafil and **Pyrazole N-Demethyl Sildenafil**.
- Evaluation: Assess the chromatograms for peak purity of the analyte peak using a PDA detector and ensure there is no co-elution with any degradation products. The method should be able to resolve **Pyrazole N-Demethyl Sildenafil** from Sildenafil and all formed degradants.

Acceptance Criteria:

- The method must demonstrate baseline resolution ( $R > 2.0$ ) between **Pyrazole N-Demethyl Sildenafil**, Sildenafil, and any degradation products.

- The peak purity index for **Pyrazole N-Demethyl Sildenafil** should be close to 1, indicating no co-eluting peaks.

## Linearity and Range

Linearity demonstrates that the method's response is directly proportional to the concentration of the analyte over a specified range.

Protocol:

- Stock Solution: Prepare a stock solution of **Pyrazole N-Demethyl Sildenafil** reference standard (e.g., 100 µg/mL).
- Calibration Standards: Prepare at least five concentration levels by serial dilution, ranging from the Limit of Quantitation (LOQ) to 150% of the target concentration (e.g., LOQ, 50%, 80%, 100%, 120%, 150%).
- Analysis: Inject each concentration level in triplicate.
- Evaluation: Plot a graph of the mean peak area versus concentration and perform a linear regression analysis.

Acceptance Criteria:

- Correlation Coefficient ( $r^2$ ):  $\geq 0.998$ .
- Y-intercept: Should be insignificant relative to the response at 100% concentration.

Concentration Level	Concentration ( $\mu\text{g/mL}$ )	Mean Peak Area (n=3)
LOQ	0.5	5,250
50%	2.5	24,950
80%	4.0	40,100
100%	5.0	50,050
120%	6.0	60,150
150%	7.5	75,200
$r^2$	-	0.9995

## Accuracy (as Recovery)

Accuracy is the closeness of the test results obtained by the method to the true value. It is assessed using a recovery study by spiking a placebo matrix with known amounts of the analyte.

Protocol:

- Spiked Samples: Prepare samples in triplicate at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration) by spiking a known quantity of **Pyrazole N-Demethyl Sildenafil** into a placebo (or a sample matrix known to be free of the analyte).
- Analysis: Analyze the spiked samples.
- Evaluation: Calculate the percentage recovery for each sample.

Acceptance Criteria:

- The mean percent recovery should be within 90.0% to 110.0% for each concentration level.

Spike Level	Theoretical Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
80%	4.0	3.98	99.5%
100%	5.0	5.04	100.8%
120%	6.0	5.91	98.5%

## Precision

Precision expresses the closeness of agreement between a series of measurements obtained from multiple samplings of the same homogeneous sample under the prescribed conditions. It is evaluated at two levels: Repeatability and Intermediate Precision.

Protocol:

- Repeatability (Intra-day precision):
  - Prepare six individual samples at 100% of the target concentration.
  - Analyze these samples on the same day, with the same analyst, and on the same instrument.
- Intermediate Precision (Inter-day precision):
  - Repeat the repeatability study on a different day, with a different analyst, and/or on a different instrument.
- Evaluation: Calculate the Relative Standard Deviation (%RSD) for the results of each set of measurements.

Acceptance Criteria:

- %RSD for Repeatability:  $\leq 2.0\%$ .
- %RSD for Intermediate Precision:  $\leq 2.0\%$ .

Precision Level	Mean Concentration (µg/mL)	Std. Deviation	%RSD
Repeatability (n=6)	5.02	0.045	0.90%
Intermediate (n=6)	4.98	0.051	1.02%

## Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD is the lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value. LOQ is the lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.

Protocol (Based on Signal-to-Noise Ratio):

- Determine LOD: Inject solutions with decreasing concentrations of **Pyrazole N-Demethyl Sildenafil** and determine the concentration at which the signal-to-noise (S/N) ratio is approximately 3:1.
- Determine LOQ: Inject solutions with decreasing concentrations and determine the concentration at which the S/N ratio is approximately 10:1.
- Confirm LOQ: At the determined LOQ concentration, inject six replicate samples and assess for acceptable precision and accuracy.

Acceptance Criteria:

- LOD: S/N ratio of approximately 3:1.
- LOQ: S/N ratio of approximately 10:1, with %RSD for precision  $\leq$  10%.

Parameter	Estimated Conc. (µg/mL)	Basis
LOD	0.15	S/N Ratio ~ 3:1
LOQ	0.50	S/N Ratio ~ 10:1

## Robustness

Robustness measures the capacity of the method to remain unaffected by small, deliberate variations in method parameters. This provides an indication of its reliability during normal usage.

Protocol:

- Vary Parameters: Introduce small, deliberate changes to the method parameters, one at a time.
  - Flow Rate:  $\pm 0.1$  mL/min (0.9 and 1.1 mL/min).
  - Column Temperature:  $\pm 5^\circ\text{C}$  ( $25^\circ\text{C}$  and  $35^\circ\text{C}$ ).
  - Mobile Phase Composition:  $\pm 2\%$  absolute change in acetonitrile.
- Analysis: Analyze a system suitability solution and a sample at 100% concentration under each varied condition.
- Evaluation: Assess the impact of the changes on system suitability parameters (e.g., retention time, peak tailing) and the quantitative result.

Acceptance Criteria:

- System suitability parameters must remain within acceptable limits.
- The change in the measured concentration should not be significant compared to the analysis under normal conditions.

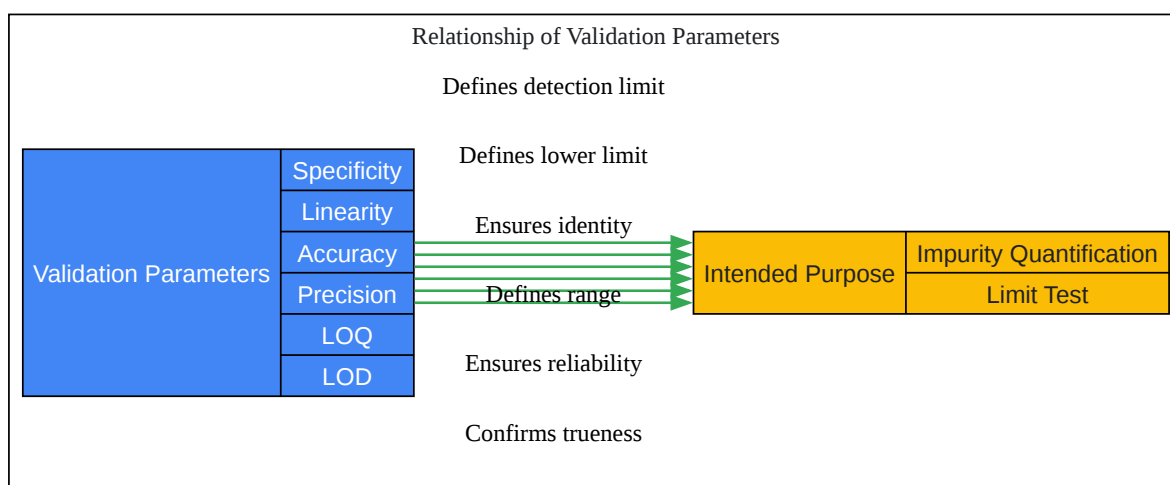
## System Suitability

Before any validation run or sample analysis, a system suitability test must be performed to ensure the chromatographic system is adequate for the intended analysis.

Protocol: Inject a standard solution of **Pyrazole N-Demethyl Sildenafil** (e.g., 5  $\mu\text{g/mL}$ ) five times.

## Acceptance Criteria:

- %RSD of Peak Area:  $\leq 2.0\%$ .
- Tailing Factor (Asymmetry):  $\leq 2.0$ .
- Theoretical Plates (N):  $\geq 2000$ .



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